

A Technical Guide to the Photophysical and Photochemical Properties of Disperse Blue 284

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Disperse Blue 284 (C.I. 615055) is a monoazo disperse dye characterized by a 5-nitrothiazolyl azo group coupled to an N,N-di(2-acetoxyethyl)aniline moiety. Its chemical formula is $C_{17}H_{19}N_5O_6S$, and its CAS number is 71872-43-0.[1][2] Primarily utilized in the textile industry, it imparts a bright blue hue to hydrophobic fibers like polyester.[1][2] Understanding the photophysical and photochemical properties of such dyes is crucial for predicting their performance, stability, and potential environmental fate. While specific quantitative photophysical data for Disperse Blue 284 is scarce in publicly available literature, this guide provides a comprehensive overview based on existing information and data from structurally related azo dyes. This document also outlines detailed experimental protocols for the characterization of its key photophysical and photochemical parameters.

Chemical Structure

Name: Disperse Blue 284 CAS Number: 71872-43-0 Molecular Formula: C₁₇H₁₉N₅O₆S Molecular Weight: 421.43 g/mol Class: Monoazo dye[1]

The synthesis of Disperse Blue 284 involves the diazotization of 2-amino-5-nitrothiazole, which is then coupled with N,N-di(2-acetoxyethyl)benzeneamine.[1][2]

Photophysical Properties







Detailed experimental data on the photophysical properties of Disperse Blue 284 are not readily available. The following table summarizes the known absorption characteristics and provides expected ranges for other properties based on similar azo dyes containing a thiazole moiety.



Property	Value	Solvent/Conditions	Notes and References
λ_abs_max (Maximum Absorption Wavelength)	550 nm	Aqueous medium	From a study on the biodegradation of the dye.[3]
Molar Extinction Coefficient (ε)	Not Reported	-	Azo dyes with thiazole moieties can exhibit high molar extinction coefficients, often in the range of 20,000-80,000 M ⁻¹ cm ⁻¹ .[2]
λ_em_max (Maximum Emission Wavelength)	Not Reported	-	Typically red-shifted from the absorption maximum (Stokes shift).
Fluorescence Quantum Yield (Φ_f)	Not Reported	-	Most azo dyes are weakly fluorescent or non-fluorescent due to efficient non-radiative decay pathways.
Fluorescence Lifetime (τ_f)	Not Reported	-	Expected to be short, in the nanosecond or sub-nanosecond range, consistent with low fluorescence quantum yields.
Phosphorescence	Not Reported	-	Generally not observed at room temperature for azo dyes.

Photochemical Properties



The photochemical behavior of Disperse Blue 284 is primarily associated with its stability to light and its degradation pathways.

Property	Value/Information	Conditions	Notes and References
Photodegradation	Subject to biodegradation and photocatalytic degradation.	Aqueous suspension with microorganisms or photocatalysts (e.g., TiO ₂).	Studies have shown that Klebsiella pneumoniae can decolorize Disperse Blue 284.[3] Azo dyes are known to undergo photodegradation via oxidative and reductive pathways.
Photodegradation Quantum Yield (Φ_d)	Not Reported	-	This value would quantify the efficiency of photodegradation upon light absorption.
Photostability	Generally considered to have good light fastness for textile applications.	On polyester fabric.	The photostability of azo dyes is highly dependent on the substituents and the surrounding medium.

Experimental Protocols

The following are detailed methodologies for the determination of the key photophysical and photochemical properties of Disperse Blue 284.

Determination of Molar Absorption Coefficient (ε)

Objective: To determine the molar absorptivity of Disperse Blue 284 at its maximum absorption wavelength (λ abs max).

Materials:



- Disperse Blue 284
- Spectroscopic grade solvent (e.g., acetone, ethanol, or a suitable solvent in which the dye is soluble and stable)[4]
- Volumetric flasks
- Analytical balance
- UV-Vis spectrophotometer
- Quartz cuvettes (1 cm path length)

Procedure:

- Stock Solution Preparation: Accurately weigh a small amount of Disperse Blue 284 and dissolve it in a known volume of the chosen solvent in a volumetric flask to prepare a stock solution of known concentration (e.g., 10⁻³ M).
- Serial Dilutions: Prepare a series of dilutions from the stock solution with concentrations ranging from 10^{-6} M to 10^{-5} M.
- UV-Vis Spectroscopy:
 - Record the absorption spectrum of each solution, including a solvent blank, over a relevant wavelength range (e.g., 300-800 nm).
 - \circ Identify the λ abs max from the spectra.
 - Record the absorbance at λ _abs_max for each concentration. Ensure the absorbance values are within the linear range of the instrument (typically 0.1 1.0).
- Data Analysis:
 - Plot a graph of absorbance at λ _abs_max versus concentration.
 - Perform a linear regression analysis. The slope of the line will be the molar absorption coefficient (ϵ) according to the Beer-Lambert law (A = ϵ cl), where 'l' is the path length (1



cm).

Determination of Fluorescence Quantum Yield (Φ_f)

Objective: To determine the fluorescence quantum yield of Disperse Blue 284 relative to a standard of known quantum yield.

Materials:

- Disperse Blue 284
- A suitable fluorescence standard with a known quantum yield in the same spectral region (e.g., Rhodamine 6G in ethanol, Φ f = 0.95).
- Spectroscopic grade solvent
- · UV-Vis spectrophotometer
- Fluorometer
- · Quartz cuvettes

Procedure:

- Solution Preparation: Prepare a series of dilute solutions of both Disperse Blue 284 and the reference standard in the same solvent. The absorbance of these solutions at the excitation wavelength should be kept below 0.1 to avoid inner filter effects.
- Absorption Spectra: Record the absorption spectra for all solutions.
- Fluorescence Spectra:
 - Set the excitation wavelength at a wavelength where both the sample and the standard absorb light.
 - Record the emission spectra of the sample and the standard solutions, ensuring identical experimental conditions (e.g., excitation and emission slit widths).
- Data Analysis:



- Integrate the area under the emission curves for both the sample and the standard.
- Calculate the fluorescence quantum yield using the following equation: $\Phi_f(\text{sample}) = \Phi_f(\text{standard}) * (A_{\text{sample}}) * (I_{\text{sample}}) * (I_{\text{sa$

Determination of Photodegradation Quantum Yield (Φ_d)

Objective: To determine the quantum yield of photodegradation of Disperse Blue 284.

Materials:

- Disperse Blue 284
- A suitable solvent (e.g., water or an organic solvent)
- A photochemical reactor with a monochromatic light source of known intensity (e.g., a laser or a lamp with a bandpass filter).
- A chemical actinometer (e.g., potassium ferrioxalate) to measure the photon flux.
- · UV-Vis spectrophotometer or HPLC.

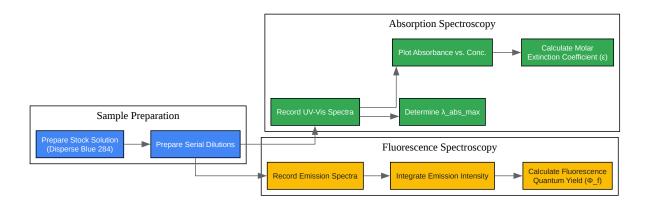
Procedure:

- Actinometry: Determine the photon flux of the light source at the irradiation wavelength using a chemical actinometer.
- Sample Irradiation:
 - Prepare a solution of Disperse Blue 284 of known concentration.
 - Irradiate the solution in the photochemical reactor for a specific period.
 - At regular intervals, take aliquots of the solution and analyze the concentration of the dye using UV-Vis spectroscopy (by monitoring the decrease in absorbance at λ_abs_max) or HPLC.



- Data Analysis:
 - Calculate the rate of degradation of the dye from the concentration versus time data.
 - The photodegradation quantum yield is calculated as: $\Phi_d = \text{(moles of dye degraded per unit time)}$ (moles of photons absorbed per unit time)

Visualizations Experimental Workflow for Photophysical Characterization

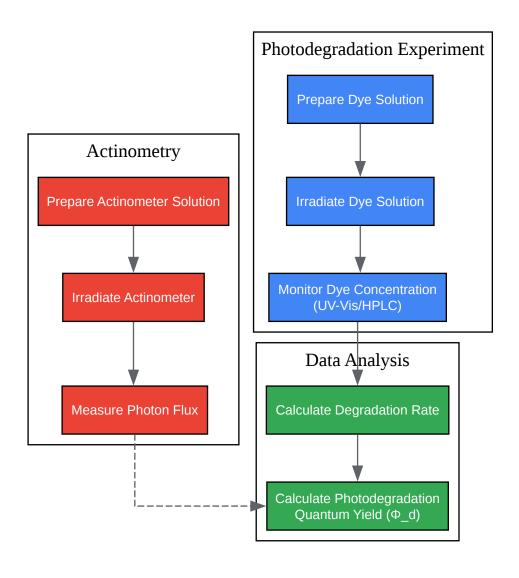


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Caption: Workflow for determining the absorption and fluorescence properties of Disperse Blue 284.

Experimental Workflow for Photochemical Characterization



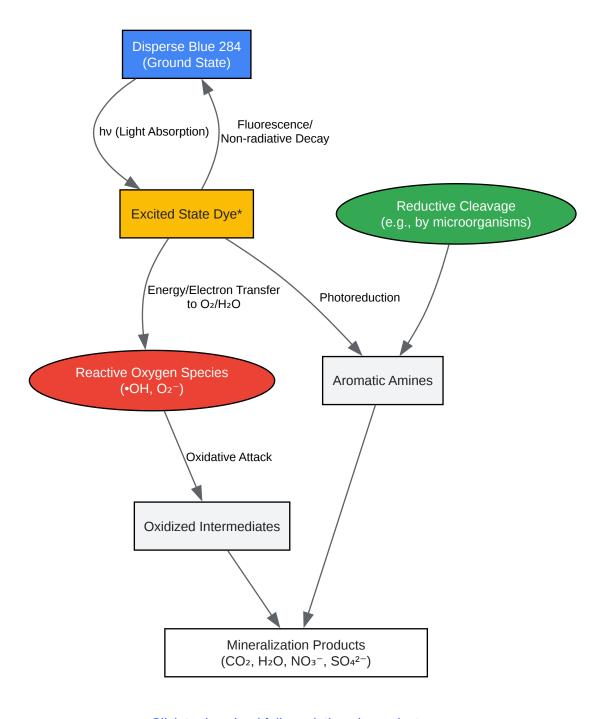


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Caption: Workflow for determining the photodegradation quantum yield of Disperse Blue 284.

Plausible Photodegradation Pathway of a Thiazolyl Azo Dye





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Caption: A generalized photodegradation pathway for a thiazolyl azo dye like Disperse Blue 284.

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